

Physical and chemical properties of tetrabutylammonium borohydride

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Compound of Interest

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Tetrabutylammonium Borohydride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **tetrabutylammonium borohydride** (TBAB), a versatile and selective reducing agent. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on quantitative data, experimental protocols, and visual representations of its chemical nature and applications.

Core Properties

Tetrabutylammonium borohydride is a quaternary ammonium borohydride, noted for its excellent solubility in a wide range of organic solvents, which distinguishes it from its inorganic counterparts like sodium borohydride.[1][2] This enhanced solubility is attributed to the lipophilic nature of the large tetrabutylammonium cation.[1] It is a white to off-white crystalline solid under standard conditions.[1][3][4]

The key physical properties of **tetrabutylammonium borohydride** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₄₀ BN	[1][3][5]
Molecular Weight	257.31 g/mol	[1][3][5]
Appearance	White to off-white crystalline powder or chunks	[1][3][4][6]
Melting Point	124-128 °C	[1][3][5][7]
Solubility		
Dichloromethane, Chloroform (sparingly)	[1][3]	
Dimethyl sulfoxide (DMSO) (sparingly, requires heating/sonication)	[3]	
Methanol (slightly)	[1][3]	
Water (soluble, but reacts)	[1][3]	
Stability	Stable at room temperature for over a year if stored properly. [3] Hygroscopic and moisture-sensitive.[3][4] Thermally stable up to approximately 130°C.[1]	[1][3][4]

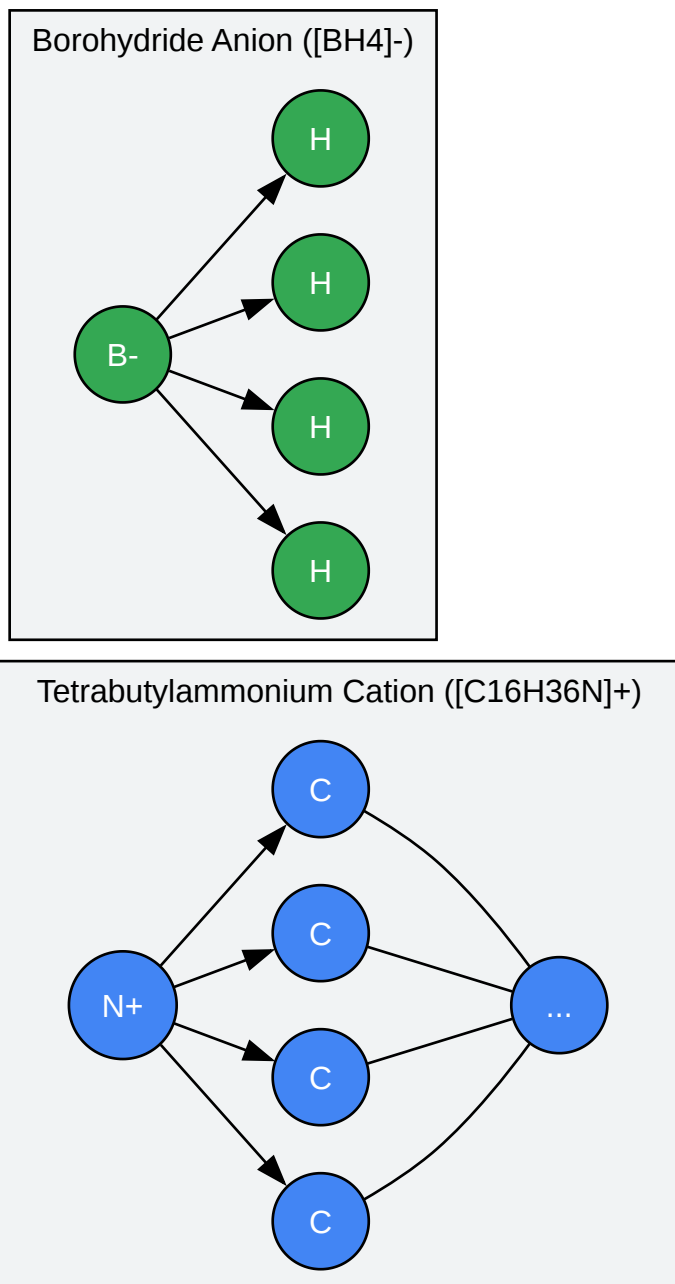
Spectroscopic analysis is crucial for the identification and characterization of **tetrabutylammonium borohydride**.

Spectroscopy Type	Characteristic Features	Source(s)
Infrared (IR)	Strong C-H stretching vibrations of the butyl chains in the 2800-3000 cm^{-1} region.[1] Characteristic B-H stretching vibrations for the borohydride anion are typically observed in the 2200-2400 cm^{-1} region.[1]	[1]
^1H NMR	Signals for the methyl protons of the butyl chains at approximately 0.9-1.0 ppm.[1] Methylene protons appear as complex multiplets in the 1.2-3.4 ppm region.[1] A broad signal for the borohydride protons due to quadrupolar coupling with the boron nucleus.[1]	[1]
^{11}B NMR	A characteristic quintet pattern.[1]	[1]
Mass Spec.	The molecular ion peak is observed at m/z 257.[1] Fragmentation patterns involve the loss of hydrogen from the borohydride anion and alkyl fragments from the tetrabutylammonium cation.[1]	[1]

Chemical Structure and Reactivity

Tetrabutylammonium borohydride is an ionic compound composed of a tetrabutylammonium cation ($[(\text{C}_4\text{H}_9)_4\text{N}]^+$) and a borohydride anion (BH_4^-).[1] The central nitrogen atom of the cation is tetrahedrally coordinated to four butyl chains, while the borohydride anion maintains its tetrahedral structure.[1]

Chemical Structure of Tetrabutylammonium Borohydride



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Ionic structure of **tetrabutylammonium borohydride**.

As a reducing agent, the borohydride anion serves as a source of hydride ions (H^-).^[2] Its reactivity is influenced by the large, non-coordinating tetrabutylammonium cation, which renders the borohydride anion more "naked" and, therefore, more reactive in certain organic

solvents compared to its inorganic counterparts.[8] It is a potent reductant for a variety of functional groups, including aldehydes, ketones, and esters.[1]

Tetrabutylammonium borohydride is particularly valued for its ability to perform selective reductions.[9] For example, it can selectively reduce esters to alcohols without affecting other sensitive functional groups.[1] It is also employed in reductive amination reactions and for the deoxygenation of epoxides.[1]

Experimental Protocols

The following sections provide detailed methodologies for common applications of **tetrabutylammonium borohydride**.

Tetrabutylammonium borohydride can be prepared through a metathesis reaction between sodium borohydride and a tetrabutylammonium salt, such as the chloride or iodide salt.[3]

Materials:

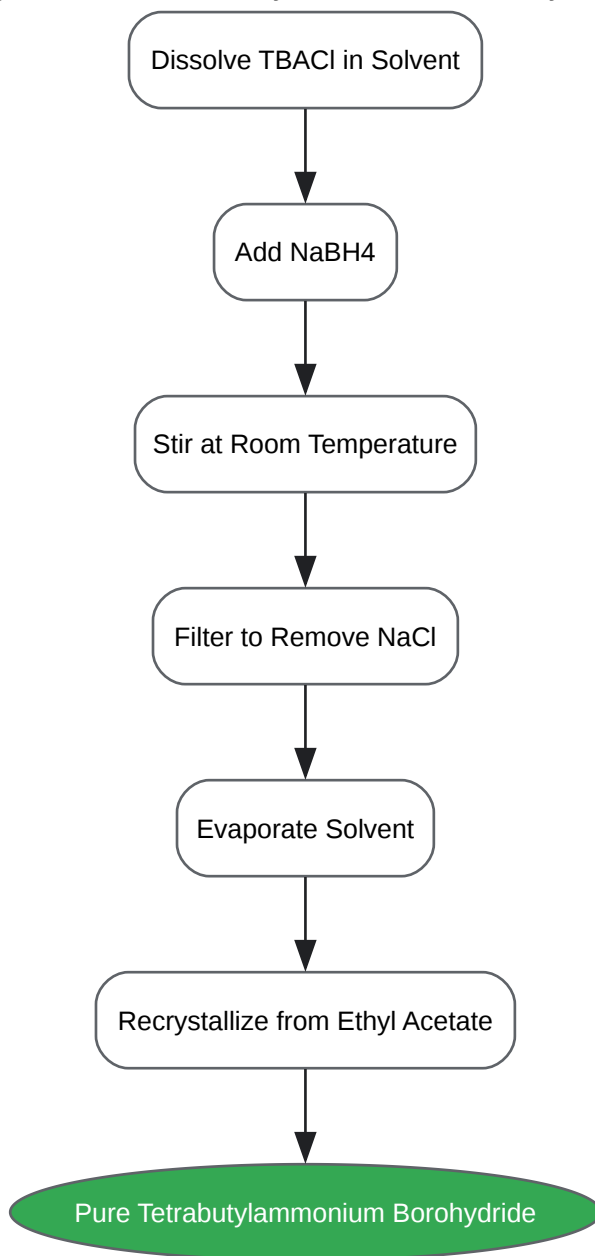
- Sodium borohydride (NaBH_4)
- Tetrabutylammonium chloride (TBACl) or Tetrabutylammonium iodide (TBAI)
- Appropriate solvent (e.g., dichloromethane)

Procedure:

- Dissolve tetrabutylammonium chloride in the chosen solvent in a reaction flask.
- Add sodium borohydride to the solution. The reaction is typically carried out at room temperature.
- Stir the mixture for a sufficient period to ensure complete reaction. The progress can be monitored by observing the precipitation of sodium chloride.
- Once the reaction is complete, the precipitated inorganic salt is removed by filtration.
- The solvent is removed from the filtrate under reduced pressure to yield crude **tetrabutylammonium borohydride**.

- The product can be further purified by recrystallization from a suitable solvent such as ethyl acetate.[3]

Synthesis of Tetrabutylammonium Borohydride



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Workflow for the synthesis of TBAB.

This protocol outlines a general method for the reduction of a ketone to a secondary alcohol.

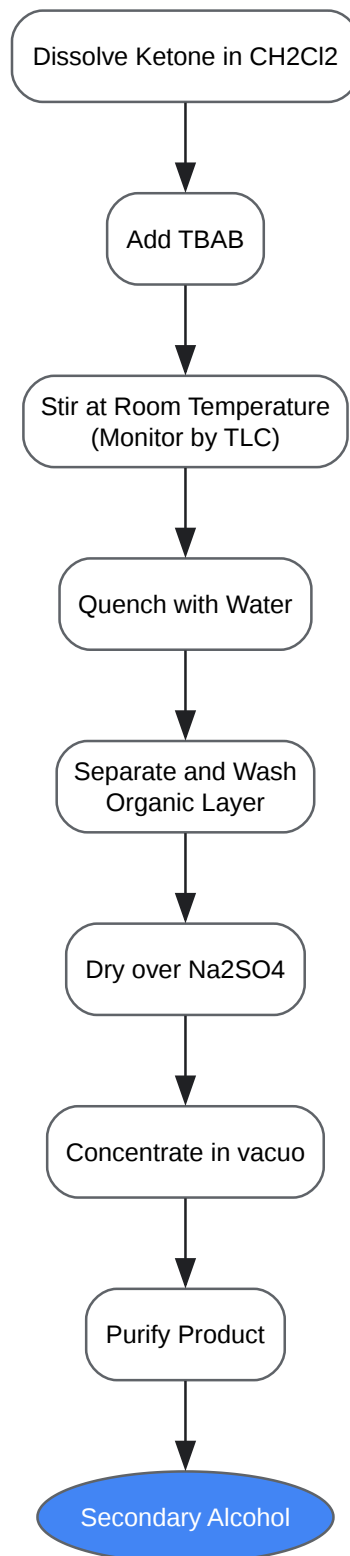
Materials:

- Ketone substrate
- **Tetrabutylammonium borohydride**
- Anhydrous dichloromethane (or other suitable aprotic solvent)
- Water
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- In a round-bottom flask, dissolve the ketone in anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- Add **tetrabutylammonium borohydride** to the solution. The molar ratio of the reducing agent to the substrate may need to be optimized for specific ketones.
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, carefully quench the excess borohydride by the slow addition of water.
- Separate the organic layer. Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent in vacuo to obtain the crude alcohol product.
- The product can be purified by column chromatography or recrystallization.

Ketone Reduction Workflow



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General workflow for ketone reduction using TBAB.

Tetrabutylammonium borohydride can be used for the hydroboration of alkenes in chlorinated solvents.

Materials:

- Alkene substrate
- **Tetrabutylammonium borohydride**
- Chloroform
- Dilute sulfuric acid
- Sodium hydroxide solution
- 30% Hydrogen peroxide

Procedure:

- To a solution of **tetrabutylammonium borohydride** in chloroform, add the alkene substrate.
- Reflux the mixture for approximately 5 hours.
- Cool the reaction mixture and quench the excess hydride with dilute sulfuric acid.
- Make the reaction mixture alkaline by adding a sodium hydroxide solution.
- Oxidize the organoboron intermediate with 30% hydrogen peroxide at room temperature.
- Separate the organic layer, dry it over anhydrous sodium sulfate, and remove the solvent under reduced pressure to yield the alcohol.

Safety and Handling

Tetrabutylammonium borohydride is a reactive compound and requires careful handling.

- Hazards: Causes severe skin burns and eye damage.^{[4][10][11][12]} In contact with water, it releases flammable gases.^{[4][10][11]}

- **Precautions:** Handle in a well-ventilated area, preferably in a fume hood.[3][10] Wear appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.[4][10] Avoid contact with skin and eyes.[4]
- **Storage:** Store in a tightly closed container in a cool, dry place, protected from moisture.[3][4] It is hygroscopic and moisture-sensitive.[3][4] Store below +30°C.[3]
- **Incompatibilities:** Incompatible with strong acids and oxidizing agents.[4] Reacts violently with water.[4]
- **First Aid:** In case of contact with eyes, rinse cautiously with water for several minutes.[4][10] If on skin, wash with plenty of soap and water.[4][10] If inhaled, move the person to fresh air.[4][10] Seek immediate medical attention in case of significant exposure.[10][12]

Applications in Research and Development

Beyond its role as a selective reducing agent in organic synthesis, **tetrabutylammonium borohydride** has found applications in other advanced areas of research.

- **Nanoparticle Synthesis:** It is used as a reducing and stabilizing agent in the synthesis of metal nanoparticles, such as palladium and platinum-based alloys.[1][9][13] The ability to control the reduction process allows for the precise engineering of nanoparticle size and morphology.[9]
- **Hydrogen Storage:** The compound and its derivatives have been investigated for their potential in hydrogen storage applications.[1]
- **Electrochemistry:** Its ionic nature and stability make it a candidate for use in electrolytes for batteries and fuel cells.[9]

This guide provides a comprehensive overview of **tetrabutylammonium borohydride**, offering valuable information for its safe and effective use in a variety of research and development settings.

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